

Physical and chemical characteristics of Boc-p-nitro-L-phenylalanine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-(*tert*-Butoxycarbonyl)-4-nitro-L-phenylalanine

Cat. No.: B558659

[Get Quote](#)

An In-depth Technical Guide to Boc-p-nitro-L-phenylalanine

Audience: Researchers, Scientists, and Drug Development Professionals

Abstract

N-*tert*-butoxycarbonyl-p-nitro-L-phenylalanine (Boc-p-nitro-L-phenylalanine) is a pivotal amino acid derivative extensively utilized in synthetic organic chemistry, particularly in solid-phase peptide synthesis (SPPS).^[1] The incorporation of a nitro group onto the phenyl ring and the presence of the *tert*-butoxycarbonyl (Boc) protecting group on the alpha-amino group provide unique chemical properties that are advantageous for the synthesis of complex peptides and peptidomimetics.^[1] This guide offers a comprehensive overview of the physical and chemical characteristics of Boc-p-nitro-L-phenylalanine, detailed experimental protocols for its use and analysis, and its applications in research and drug development.

Chemical Identity and Physical Properties

Boc-p-nitro-L-phenylalanine is a stable, faintly yellow powder at room temperature.^[1] The Boc group enhances its stability and solubility in organic solvents commonly used in peptide synthesis.^[1]

Table 1: Chemical Identifiers and CAS Information

Identifier	Value
IUPAC Name	(2S)-2-[(2-methylpropan-2-yl)oxycarbonylamino]-3-(4-nitrophenyl)propanoic acid[2]
Synonyms	Boc-L-Phe(4-NO ₂)-OH, Boc-p-nitro-L-Phe-OH, Boc-Phe(4-NO ₂)-OH[1][2]
CAS Number	33305-77-0[1][2]
Molecular Formula	C ₁₄ H ₁₈ N ₂ O ₆ [1][2]
PubChem CID	7021882[2][3]
MDL Number	MFCD00038128[1][2]

Table 2: Physicochemical Properties

Property	Value
Molecular Weight	310.3 g/mol [1][2]
Appearance	Faintly yellow powder[1]
Purity	≥ 99% (by HPLC)[1]
Melting Point	Data not consistently available; related compound Boc-L-phenylalanine melts at 85-88°C[4]
Optical Rotation	[α] _{D20} = +8 ± 1° (c=1 in Methanol)[1][3]
Storage Conditions	Store at 0-8 °C[1]
Solubility	Soluble in methanol, dichloromethane, dimethylformamide[5]

Experimental Protocols

The utility of Boc-p-nitro-L-phenylalanine is defined by the experimental procedures in which it is employed. The following sections detail key methodologies.

Synthesis of Boc-p-nitro-L-phenylalanine

The synthesis involves two primary steps: the nitration of L-phenylalanine to produce p-nitro-L-phenylalanine, followed by the protection of the alpha-amino group with a Boc moiety.

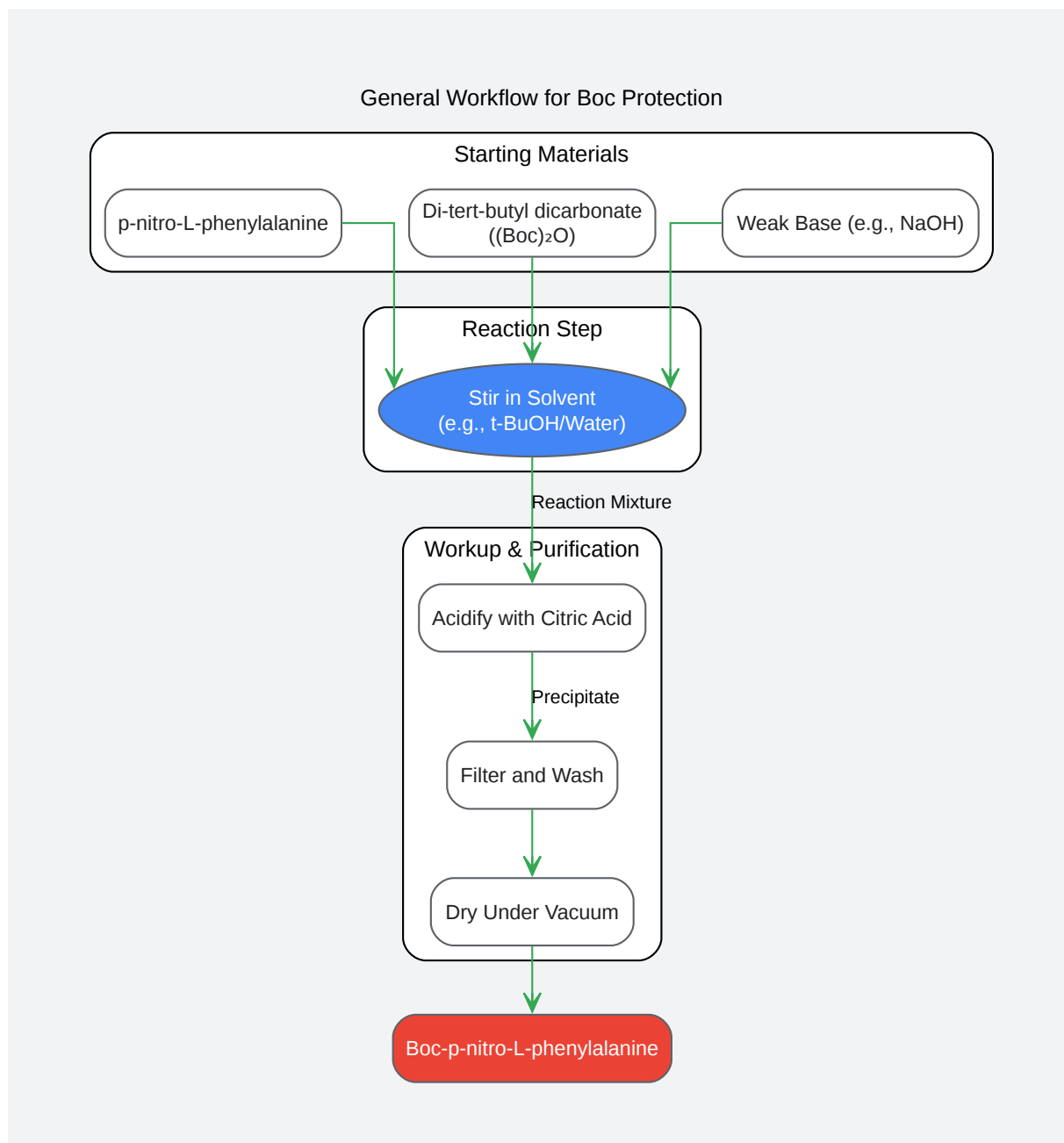
Step 1: Nitration of L-phenylalanine A common method for synthesizing the precursor, L-p-nitrophenylalanine, involves the direct nitration of L-phenylalanine.^[6]

- **Materials:** L-phenylalanine, concentrated sulfuric acid, concentrated nitric acid, ice, water, ammonia solution.
- **Procedure:**
 - A mixture of concentrated sulfuric acid and concentrated nitric acid is prepared and cooled in an ice bath.
 - L-phenylalanine is slowly added to the cold mixed acid in batches, ensuring the temperature remains low.^[6]
 - The reaction mixture is typically passed through a reactor at a controlled temperature (e.g., 25–100°C) for a specific residence time (e.g., 3–10 minutes).^[6]
 - The reaction product is then quenched by mixing with ice water.
 - The pH of the resulting solution is carefully adjusted to 7-8 using an ammonia solution to precipitate the product.
 - The crude L-p-nitrophenylalanine is collected by filtration and washed.

Step 2: N- α -Boc Protection The resulting p-nitro-L-phenylalanine is then protected using Di-tert-butyl dicarbonate (Boc)₂O.

- **Materials:** L-p-nitrophenylalanine, Di-tert-butyl dicarbonate ((Boc)₂O), a suitable solvent (e.g., a mixture of tert-butanol and water), a weak base (e.g., sodium hydroxide or triethylamine).
- **Procedure:**
 - Dissolve L-p-nitrophenylalanine in an aqueous solution containing a base.

- Add a solution of (Boc)₂O in a suitable organic solvent (e.g., tert-butanol).[5]
- Stir the biphasic mixture vigorously at a controlled temperature (e.g., 0°C to room temperature) for several hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, perform an aqueous workup. Acidify the aqueous layer with a mild acid (e.g., citric acid solution) to precipitate the Boc-protected product.[5]
- Collect the solid product by filtration, wash with water, and dry under vacuum.



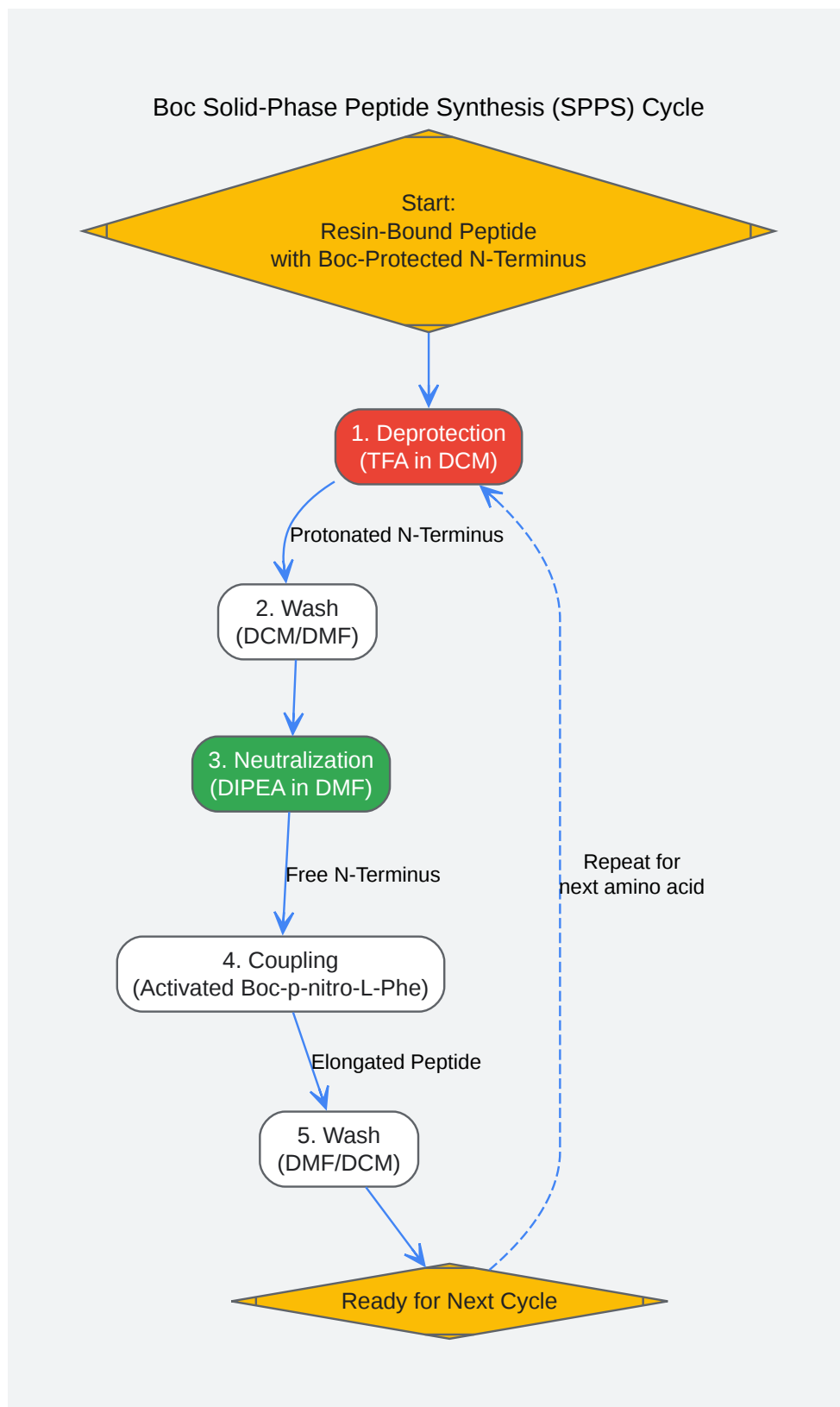
[Click to download full resolution via product page](#)

Workflow for Boc protection of an amino acid.

Application in Solid-Phase Peptide Synthesis (SPPS)

Boc-p-nitro-L-phenylalanine is a building block in Boc-strategy SPPS.^[7] The cycle involves the iterative removal of the Boc group, neutralization, and coupling of the next Boc-protected amino acid.

- Materials: Boc-p-nitro-L-phenylalanine, resin (e.g., Merrifield resin), Trifluoroacetic acid (TFA), Diisopropylethylamine (DIPEA), a coupling agent (e.g., HBTU/HATU or DCC), solvents (DMF, DCM).
- Protocol Overview (Single Coupling Cycle):
 - Resin Preparation: Start with a resin pre-loaded with the C-terminal amino acid.
 - Boc Deprotection: Treat the resin with a solution of TFA in dichloromethane (DCM) to remove the Boc protecting group from the N-terminus of the resin-bound peptide, leaving a protonated amine.^[7]
 - Washing: Wash the resin thoroughly with DCM and then DMF to remove residual TFA and byproducts.
 - Neutralization: Neutralize the protonated N-terminus with a solution of a hindered base like DIPEA in DMF. This step is crucial for the subsequent coupling reaction.^[7]
 - Amino Acid Activation: In a separate vessel, pre-activate Boc-p-nitro-L-phenylalanine by dissolving it with a coupling agent (e.g., HBTU) in DMF.
 - Coupling: Add the activated amino acid solution to the neutralized resin. Allow the reaction to proceed for 1-2 hours. Monitor coupling completion with a qualitative test (e.g., Kaiser test).^[8]
 - Washing: Wash the resin extensively with DMF and DCM to remove excess reagents. The cycle is now complete and ready for the deprotection of the newly added residue.



[Click to download full resolution via product page](#)

Iterative cycle of Boc-SPPS.

Analytical Methods

Purity Analysis via HPLC High-Performance Liquid Chromatography is used to assess the purity of the compound.

- Sample Preparation: Prepare a stock solution of Boc-p-nitro-L-phenylalanine in a suitable solvent like methanol or acetonitrile at a concentration of approximately 1 mg/mL.
- LC Conditions (Typical):
 - Column: C18 reverse-phase column.
 - Mobile Phase A: Water with 0.1% TFA or formic acid.
 - Mobile Phase B: Acetonitrile with 0.1% TFA or formic acid.
 - Gradient: A linear gradient from low to high percentage of Mobile Phase B over 15-30 minutes.
 - Flow Rate: 1.0 mL/min.
 - Detection: UV detector at a wavelength where the nitro-aromatic group absorbs strongly (e.g., 270-280 nm).
- Data Analysis: Purity is determined by integrating the area of the main peak and expressing it as a percentage of the total integrated peak area.

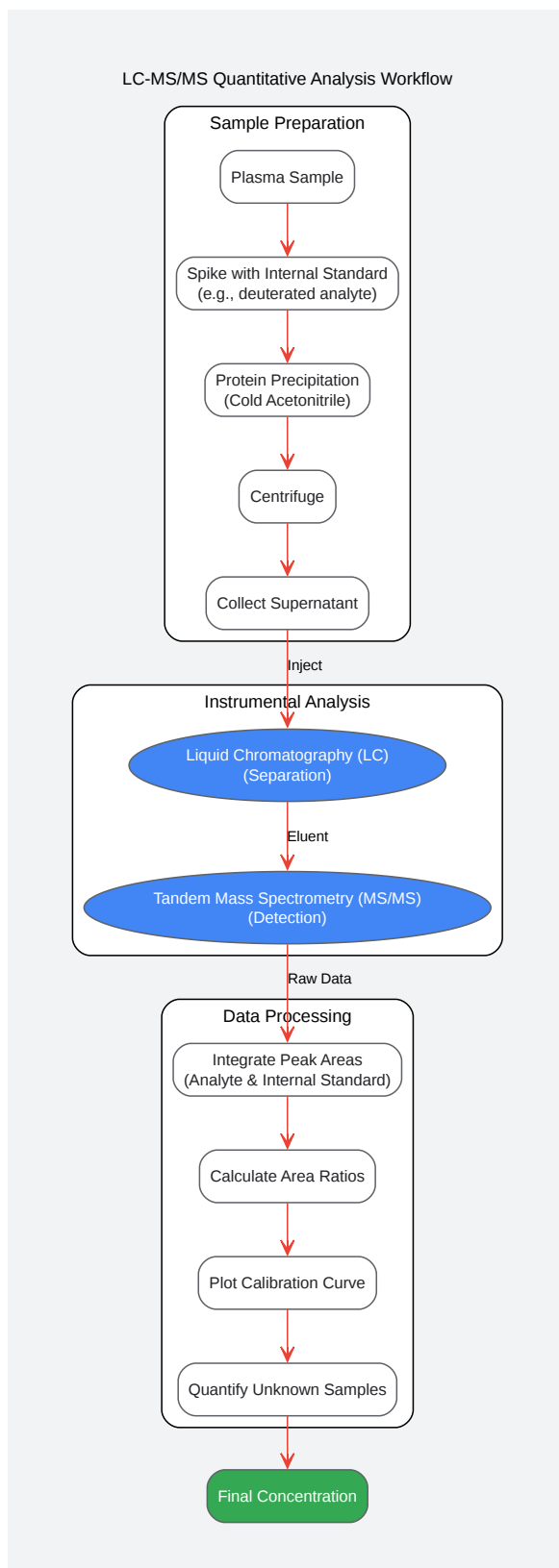
Structural Confirmation via NMR Spectroscopy 2D NMR techniques are invaluable for confirming the structure and the specific location of isotopic labels if used.[9]

- Sample Preparation: Dissolve 10-20 mg of the compound in approximately 0.6 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆) in a 5 mm NMR tube.[9]
- Acquisition:
 - ¹H NMR: Provides information on the proton environment.
 - ¹³C NMR: Confirms the number of unique carbons.

- HSQC: Shows direct one-bond correlations between protons and carbons.[\[9\]](#)
- HMBC: Shows two- and three-bond correlations between protons and carbons, which is crucial for assigning quaternary carbons and confirming connectivity across the molecule.[\[9\]](#)
- Data Analysis: The correlation patterns observed in the 2D spectra are used to piece together the molecular structure, confirming the attachment of the Boc group to the nitrogen and the nitro group to the para position of the phenyl ring.

Quantitative Analysis via LC-MS/MS This method is the gold standard for quantifying the compound in complex matrices like plasma.[\[10\]](#)

- Sample Preparation (Protein Precipitation):
 - To a 100 μ L plasma sample, add an internal standard (e.g., a stable isotope-labeled version like Boc-p-nitro-L-phenylalanine-d8).[\[10\]](#)
 - Add 300 μ L of cold acetonitrile to precipitate proteins.
 - Vortex vigorously and then centrifuge at high speed.
 - Transfer the clear supernatant to an autosampler vial for injection.[\[10\]](#)
- LC-MS/MS Conditions:
 - LC: Use a rapid gradient on a C18 column to separate the analyte from matrix components.
 - MS: Operate the mass spectrometer in electrospray ionization (ESI) mode. Use Multiple Reaction Monitoring (MRM) to detect specific precursor-to-product ion transitions for both the analyte and the internal standard for high selectivity and sensitivity.
- Data Analysis: A calibration curve is generated by plotting the peak area ratio of the analyte to the internal standard against known concentrations. The concentration in unknown samples is then determined from this curve.[\[10\]](#)



[Click to download full resolution via product page](#)

Workflow for LC-MS/MS quantification.

Applications in Research and Drug Development

Boc-p-nitro-L-phenylalanine is a valuable reagent in several areas of scientific research:

- **Peptide Synthesis:** It serves as a protected building block for introducing a p-nitrophenylalanine residue into a peptide sequence.^[1] This is useful for creating peptides with altered electronic properties or as a precursor for further chemical modification, such as reduction of the nitro group to an amine.
- **Drug Development:** The unique properties of the nitro-phenylalanine moiety make it a valuable component in designing peptidomimetics and other pharmaceutical compounds that target specific biological pathways.^[1] The nitro group can be used as a handle for bioconjugation, allowing the attachment of peptides to other molecules or surfaces for applications like targeted drug delivery.^[1]
- **Biochemical Probes:** Peptides containing p-nitrophenylalanine can be used as probes in studying enzyme mechanisms and protein-protein interactions. The nitro group acts as a spectroscopic tag that can be monitored by UV-Vis or Raman spectroscopy.^[11]

Safety and Handling

According to GHS classifications, Boc-p-nitro-L-phenylalanine is considered harmful if swallowed and causes skin and serious eye irritation.^[2]

- **Handling:** Use appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Handle in a well-ventilated area or a chemical fume hood.
- **Storage:** Store in a tightly sealed container in a cool, dry place, refrigerated at 0-8 °C as recommended.^[1]
- **First Aid:**
 - **Eyes:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.^[4]
 - **Skin:** Wash with plenty of soap and water.
 - **Ingestion:** If swallowed, rinse mouth and seek medical advice.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. N-(tert-Butoxycarbonyl)-4-nitro-L-phenylalanine | C₁₄H₁₈N₂O₆ | CID 7021882 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. N-Boc-4-nitro-L-phenylalanine, 95% 250 mg | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 4. BOC-L-Phenylalanine, 99+% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 5. N-(tert-Butoxycarbonyl)-L-phenylalanine | 13734-34-4 [chemicalbook.com]
- 6. CN101417959A - Synthesis method of L-p-nitrophenylalanine - Google Patents [patents.google.com]
- 7. peptide.com [peptide.com]
- 8. benchchem.com [benchchem.com]
- 9. benchchem.com [benchchem.com]
- 10. benchchem.com [benchchem.com]
- 11. Self-assembly of Boc- p -nitro- l -phenylalanyl- p -nitro- l -phenylalanine and Boc- l -phenylalanyl- l -tyrosine in solution and into piezoelectric e ... - Materials Advances (RSC Publishing) DOI:10.1039/D1MA01022K [pubs.rsc.org]
- To cite this document: BenchChem. [Physical and chemical characteristics of Boc-p-nitro-L-phenylalanine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b558659#physical-and-chemical-characteristics-of-boc-p-nitro-l-phenylalanine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com